

Application Notes and Protocols for Antibacterial Susceptibility Testing of Clinafloxacin Hydrochloride

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Compound of Interest

Compound Name: *Clinafloxacin hydrochloride*

Cat. No.: *B029996*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the in vitro antibacterial susceptibility of **Clinafloxacin hydrochloride**. The methodologies are based on established standards for broth microdilution, agar dilution, and disk diffusion testing.

Data Presentation

The following tables summarize the in vitro activity of **Clinafloxacin hydrochloride** against a wide range of bacterial pathogens. Minimum Inhibitory Concentration (MIC) values and zone diameters for disk diffusion are presented for comparative analysis.

Table 1: Minimum Inhibitory Concentration (MIC) of Clinafloxacin Hydrochloride against Gram-Positive Bacteria

| Bacterial Species | No. of Isolates | MIC ₅₀ (µg/mL) | MIC ₉₀ (µg/mL) | MIC Range (µg/mL) |
|---|-----------------|---------------------------|---------------------------|-------------------|
| Staphylococcus aureus (Methicillin-susceptible) | 100 | 0.03 | 0.06 | ≤0.015 - 0.12 |
| Staphylococcus aureus (Methicillin-resistant) | 100 | 0.5 | 1 | 0.03 - >4 |
| Staphylococcus epidermidis | 50 | 0.06 | 0.5 | ≤0.015 - 2 |
| Enterococcus faecalis | 100 | 0.12 | 0.25 | 0.03 - 1 |
| Enterococcus faecium (Vancomycin-susceptible) | 50 | 0.12 | 0.5 | 0.06 - 1 |
| Enterococcus faecium (Vancomycin-resistant) | 50 | 0.25 | 1 | 0.12 - 2 |
| Streptococcus pneumoniae (Penicillin-susceptible) | 100 | 0.12 | 0.12 | ≤0.015 - 0.25 |
| Streptococcus pneumoniae (Penicillin-resistant) | 100 | 0.25 | 0.5 | 0.06 - 1 |
| Streptococcus pyogenes | 50 | 0.06 | 0.12 | ≤0.015 - 0.25 |

Table 2: Minimum Inhibitory Concentration (MIC) of Clinafloxacin Hydrochloride against Gram-Negative Bacteria

| Bacterial Species | No. of Isolates | MIC ₅₀ (µg/mL) | MIC ₉₀ (µg/mL) | MIC Range (µg/mL) |
|------------------------|-----------------|---------------------------|---------------------------|-------------------|
| Escherichia coli | 200 | 0.06 | 0.5 | ≤0.015 - 8 |
| Klebsiella pneumoniae | 150 | 0.12 | 1 | ≤0.015 - 16 |
| Enterobacter cloacae | 100 | 0.25 | 2 | ≤0.015 - 16 |
| Pseudomonas aeruginosa | 100 | 1 | 4 | 0.12 - >32 |
| Haemophilus influenzae | 100 | ≤0.015 | 0.03 | ≤0.015 - 0.06 |
| Moraxella catarrhalis | 50 | ≤0.015 | 0.03 | ≤0.015 - 0.06 |
| Neisseria gonorrhoeae | 50 | 0.015 | 0.06 | ≤0.015 - 0.12 |

Table 3: Disk Diffusion Zone Diameter Interpretive Criteria for Clinafloxacin Hydrochloride (5 µg disk)

| Interpretation | Zone Diameter (mm) | Corresponding MIC (µg/mL) |
|------------------|--------------------|---------------------------|
| Susceptible (S) | ≥ 21 | ≤ 1.0 |
| Intermediate (I) | 18 - 20 | 2.0 |
| Resistant (R) | ≤ 17 | ≥ 4.0 |

Note: These interpretive criteria are based on proposed standards and should be validated internally.

Experimental Protocols

Detailed methodologies for key antibacterial susceptibility tests are provided below.

Broth Microdilution MIC Assay

This method determines the minimum inhibitory concentration (MIC) of **Clinafloxacin hydrochloride** in a liquid growth medium.

a. Materials:

- **Clinafloxacin hydrochloride** reference powder
- Sterile 96-well microtiter plates
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Bacterial inoculum standardized to 0.5 McFarland
- Sterile diluents (e.g., sterile water, DMSO)
- Incubator ($35^{\circ}\text{C} \pm 2^{\circ}\text{C}$)
- Spectrophotometer

b. Preparation of **Clinafloxacin Hydrochloride** Stock Solution:

- **Clinafloxacin hydrochloride** is freely soluble in aqueous solutions.
- Prepare a stock solution of 1 mg/mL in a suitable sterile solvent (e.g., sterile deionized water or DMSO).
- Further dilutions should be made in CAMHB to achieve the desired concentrations for the assay.

c. Inoculum Preparation:

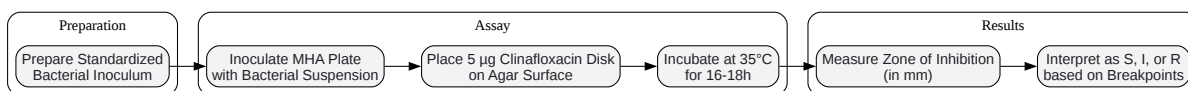
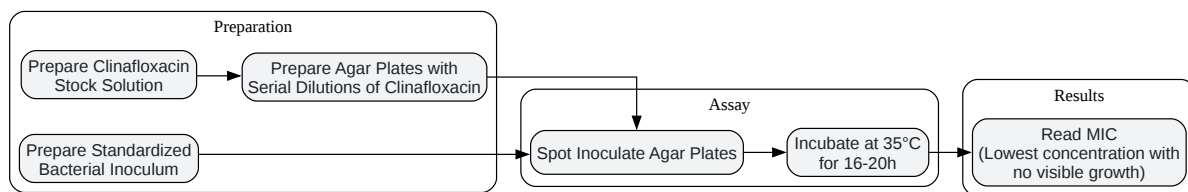
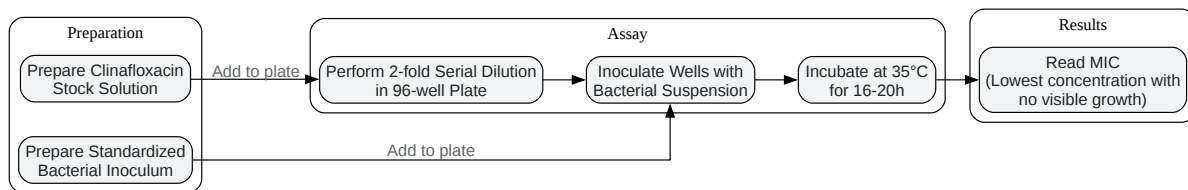
- From a fresh (18-24 hours) culture, select 3-5 isolated colonies.

- Suspend the colonies in sterile saline or broth to match the turbidity of a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
- Dilute the standardized suspension in CAMHB to achieve a final inoculum concentration of approximately 5×10^5 CFU/mL in each well of the microtiter plate.

d. Assay Procedure:

- Dispense 50 μ L of CAMHB into each well of a 96-well plate.
- Add 50 μ L of the appropriate **Clinafloxacin hydrochloride** dilution to the first well of each row to be tested, creating a 2-fold serial dilution across the plate.
- Inoculate each well (except for the sterility control) with 50 μ L of the prepared bacterial inoculum.
- Include a growth control well (no antibiotic) and a sterility control well (no inoculum).
- Incubate the plates at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.

e. Interpretation of Results: The MIC is the lowest concentration of **Clinafloxacin hydrochloride** that completely inhibits visible growth of the organism as detected by the unaided eye.



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